A Spectroscopic Showdown: Differentiating Butenoate Isomers

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Compound of Interest

Compound Name:	*Methyl 3-methyl-2-butenoate*
CAS No.:	*924-50-5*
Cat. No.:	*B124407*

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A comprehensive guide for researchers, scientists, and drug development professionals on the spectroscopic comparison of crotonate, isocrotonate, and vinylacetate isomers. This guide provides detailed experimental data and protocols to facilitate the unambiguous identification of these closely related compounds.

The subtle structural differences between butenoate isomers—specifically the esters of trans-2-butenoic acid (crotonic acid), cis-2-butenoic acid (isocrotonic acid), and 3-butenoic acid (vinylacetic acid)—present a significant analytical challenge. These isomers, sharing the same molecular formula, can exhibit distinct chemical and physical properties, making their accurate identification crucial in various research and development settings. This guide offers a detailed comparison of their spectroscopic signatures using Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), supported by experimental protocols.

At a Glance: Spectroscopic Comparison of Methyl Butenoate Isomers

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Spectroscopic Technique	Methyl Crotonate (trans-2-butenoate)	Methyl Isocrotonate (cis-2-butenoate)	Methyl Vinylacetate (3-butenoate)
^{1}H NMR	Olefinic protons show a larger coupling constant (J ≈ 15 Hz)	Olefinic protons show a smaller coupling constant (J ≈ 12 Hz)	Terminal vinyl protons and an adjacent methylene group are observed.
^{13}C NMR	Distinct chemical shifts for carbonyl, olefinic, and methyl carbons.	Shielding/deshielding effects due to cis geometry lead to different chemical shifts compared to the trans isomer.	Non-conjugated system results in significantly different chemical shifts for the double bond carbons.
IR Spectroscopy	C=O stretch (~1720 cm^{-1}), C=C stretch (~1655 cm^{-1}), and a strong trans C-H bend (~967 cm^{-1}).	C=O stretch (~1710 cm^{-1}), C=C stretch (~1640 cm^{-1}), and a cis C-H bend (around 700 cm^{-1}).	C=O stretch (~1740 cm^{-1}), non-conjugated C=C stretch (~1645 cm^{-1}), and characteristic vinyl C-H bends (~990 and 915 cm^{-1}).
Mass Spectrometry	Molecular ion peak (m/z 100) and characteristic fragments.	Similar fragmentation to the trans isomer, but relative abundances may differ.	Fragmentation patterns reflecting the non-conjugated system, such as a prominent peak from cleavage alpha to the carbonyl group.

At a Glance: Spectroscopic Comparison of Ethyl Butenoate Isomers

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Spectroscopic Technique	Ethyl Crotonate (trans-2-butenoate)	Ethyl Isocrotonate (cis-2-butenoate)	Ethyl Vinylacetate (3-butenoate)
^{1}H NMR	Olefinic protons with J ≈ 15 Hz.	Olefinic protons with J ≈ 12 Hz.	Terminal vinyl protons and an adjacent methylene group.
^{13}C NMR	Characteristic signals for the ethyl and crotonate moieties.	Chemical shifts are influenced by the cis stereochemistry.	Upfield shift of the C=C carbons compared to the conjugated isomers.
IR Spectroscopy	C=O stretch (~1720 cm^{-1}), C=C stretch (~1655 cm^{-1}), trans C-H bend (~967 cm^{-1}).	C=O stretch (~1710 cm^{-1}), C=C stretch (~1640 cm^{-1}), cis C-H bend (~810 cm^{-1}).	C=O stretch (~1735 cm^{-1}), non-conjugated C=C stretch (~1645 cm^{-1}), vinyl C-H bends.
Mass Spectrometry	Molecular ion peak (m/z 114) and typical ester fragmentation.	Similar fragmentation to the trans isomer.	Characteristic fragmentation including loss of the ethoxy group.

Delving Deeper: Detailed Spectroscopic Data

The following tables provide a more detailed summary of the key quantitative data obtained from ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry for the methyl and ethyl esters of the butenoate isomers.

^{1}H NMR Spectral Data ($CDCl_3$, δ in ppm, J in Hz)

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Compound	Hα (J)	Hβ (J)	-OCH₃ / -OCH₂CH₃	-CH₃ / -OCH₂CH₃	Other
Methyl Crotonate	5.83 (dq, 1.7)	6.97 (dq, 6.9)	3.72 (s)	1.88 (dd, 1.7, 6.9)	
Methyl Isocrotonate	5.62 (dq, 1.7)	6.19 (dq, 1.7)	3.68 (s)	2.05 (dd, 1.7, 7.0)	
Methyl Vinylacetate	5.95 (m)	5.25 (m), 5.18 (m)	3.69 (s)	3.14 (d, 7.1)	
Ethyl Crotonate	5.81 (d, 15.6)	7.00 (dq, 6.9, 15.6)	4.18 (q, 7.1)	1.88 (d, 6.9)	1.28 (t, 7.1)
Ethyl Isocrotonate	5.62 (dq, 12, 2)	6.19 (dq, 12, 7)	4.03 (q, 7)	2.05 (dd, 2, 7)	1.23 (t, 7)[1]
Ethyl Vinylacetate	5.95 (m)	5.23 (m), 5.17 (m)	4.14 (q, 7.1)	3.09 (d, 7.1), 1.25 (t, 7.1)	

^{13}C NMR Spectral Data ($CDCl_3$, δ in ppm)

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Compound	C=O	Cα	Cβ	-OCH₃ / -OCH₂	-CH₃ / -OCH₂CH₃	Other
Methyl Crotonate	167.1	122.9	144.8	51.4	18.0	
Methyl Isocrotonate	166.5	122.5	143.5	51.0	20.8	
Methyl Vinylacetate	171.5	38.9	131.2	51.8	118.4 (=CH₂)	
Ethyl Crotonate	166.6	123.3	144.5	60.2	18.2	14.3
Ethyl Isocrotonate	165.9	123.0	143.0	59.8	20.7	14.3
Ethyl Vinylacetate	171.0	39.3	131.7	60.5	118.0 (=CH₂), 14.2	

Infrared (IR) Spectral Data (cm^{-1})

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Compound	C=O Stretch	C=C Stretch	C-H Bending (Olefinic)	C-O Stretch
Methyl Crotonate	~1720	~1655	~967 (trans)	~1270, ~1170
Methyl Isocrotonate	~1710	~1640	~700 (cis)	~1250, ~1150
Methyl Vinylacetate	~1740	~1645	~990, ~915 (vinyl)	~1200, ~1170
Ethyl Crotonate	~1720	~1655	~967 (trans)	~1265, ~1175
Ethyl Isocrotonate	~1710[1]	~1640[1]	~810 (cis)[1]	~1175, ~1025[1]
Ethyl Vinylacetate	~1735	~1645	~990, ~915 (vinyl)	~1180, ~1030

Mass Spectrometry (MS) Data (m/z)

Compound	Molecular Ion (M^+)	Key Fragment Ions
Methyl Crotonate	100	85 (M-CH_3), 69 (M-OCH_3), 59 ($COOCH_3$), 41
Methyl Isocrotonate	100	85 (M-CH_3), 69 (M-OCH_3), 59 ($COOCH_3$), 41
Methyl Vinylacetate	100[2]	74 (M-C_2H_2), 59 ($COOCH_3$), 41 ($CH_2CH=CH_2$)[3]
Ethyl Crotonate	114	99 (M-CH_3), 87 (M-C_2H_5), 69 (M-OC_2H_5), 41
Ethyl Isocrotonate	114	99 (M-CH_3), 87 (M-C_2H_5), 69 (M-OC_2H_5), 41
Ethyl Vinylacetate	114	88 (M-C_2H_2), 73 ($COOC_2H_5$), 41 ($CH_2CH=CH_2$)

Visualizing the Isomeric Relationships

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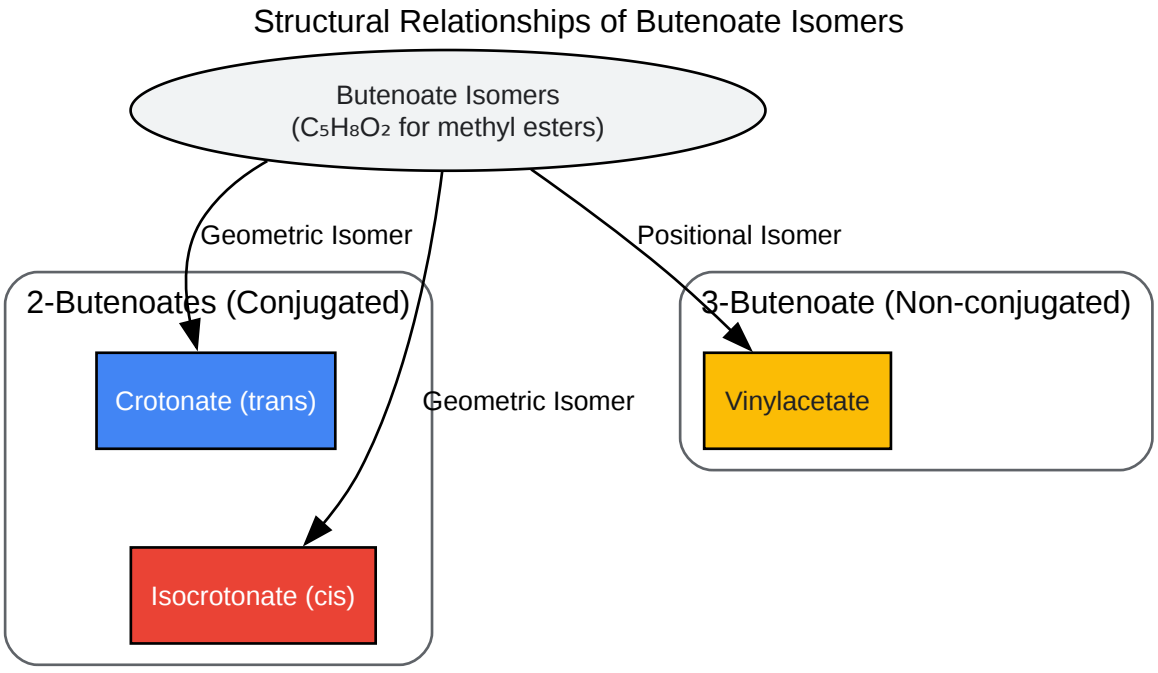
The structural differences between the butenoate isomers can be visualized to better understand the basis for their distinct spectroscopic properties.



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Caption: Logical relationships of butenoate isomers.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for butenoate isomers. Instrument-specific parameters may require optimization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the butenoate isomer in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- ^1H NMR Acquisition: Acquire the proton NMR spectrum using a standard pulse program. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to obtain a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition: Acquire the carbon-13 NMR spectrum with proton decoupling. A wider spectral width (e.g., 0-200 ppm) is necessary. Due to the low natural abundance of ^{13}C, a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are typically required compared to ^{1}H NMR.

Infrared (IR) Spectroscopy

- Sample Preparation: For liquid samples, place a drop of the neat butenoate isomer between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Background Collection: Record a background spectrum of the clean, empty salt plates.
- Sample Analysis: Place the prepared sample in the spectrometer and record the IR spectrum, typically over a range of 4000-400 cm^{-1}. The final spectrum is usually presented in terms of percent transmittance.

Mass Spectrometry (MS)

- Sample Introduction: For volatile compounds like butenoate esters, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique. Inject a dilute solution of the sample in a volatile solvent (e.g., dichloromethane) into the GC.
- Gas Chromatography: The sample is vaporized and separated on a capillary column. A temperature gradient is used to elute the components.
- Mass Spectrometry: As the components elute from the GC column, they are introduced into the mass spectrometer. Electron Ionization (EI) at 70 eV is a standard method for generating ions. The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), and a detector records their abundance to generate a mass spectrum.

This comparative guide provides a foundational understanding of the key spectroscopic differences between crotonate, isocrotonate, and vinylacetate isomers. By leveraging the distinct fingerprints provided by NMR, IR, and MS, researchers can confidently identify and differentiate these closely related but structurally unique compounds.

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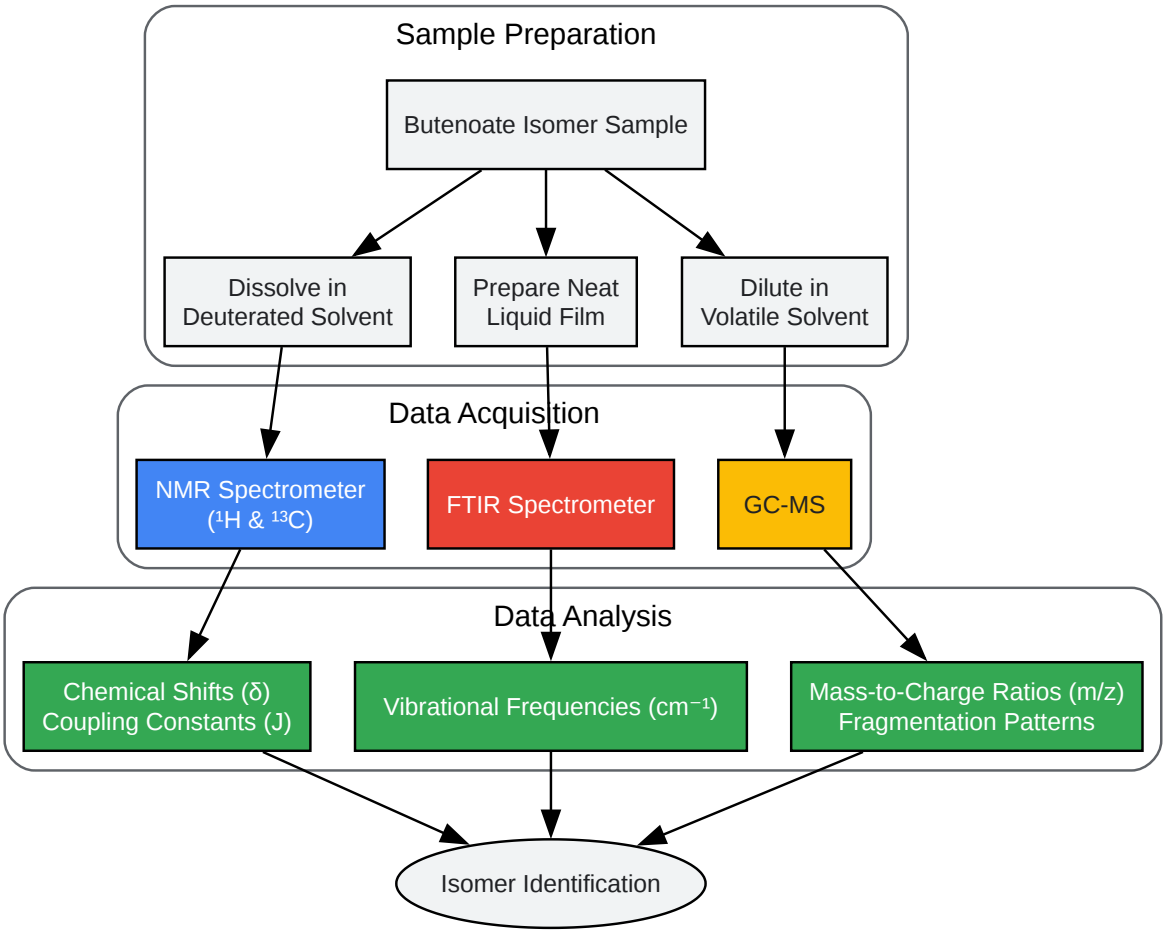
General Spectroscopic Analysis Workflow



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Caption: Workflow for spectroscopic analysis.

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